

# Synthesis Pathway of Diamino Lipid DAL4: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Diamino lipid DAL4*

Cat. No.: *B12398828*

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## Introduction

**Diamino lipid DAL4** is a novel ionizable lipid that has demonstrated significant potential in the formulation of lipid nanoparticles (LNPs) for the delivery of messenger RNA (mRNA) therapeutics. Specifically, DAL4-containing LNPs have been effectively used for the intratumoral delivery of cytokine-encoding mRNA, such as IL-12 and IL-27, to elicit a potent anti-tumor immune response. This technical guide aims to provide a comprehensive overview of the synthesis pathway of **Diamino lipid DAL4**, including experimental protocols, data presentation, and visual diagrams to facilitate understanding and replication by researchers in the field.

While the primary literature introduces DAL4 and its applications, the detailed synthesis protocol is not available in the main body of the publications. This guide is based on the available information and general principles of organic synthesis relevant to similar lipid structures.

## Core Synthesis Strategy

The synthesis of ionizable lipids like DAL4 typically involves a multi-step process that combines a hydrophobic lipid tail region with a hydrophilic headgroup containing ionizable amino functionalities. The general strategy involves the formation of ester or amide linkages to connect these two key components.

## Experimental Protocols

As the specific, detailed experimental protocol for the synthesis of **Diamino lipid DAL4** is not publicly available in the primary scientific literature, the following represents a generalized, plausible synthesis pathway based on the known structure of similar diamino lipids used in mRNA delivery.

Materials:

- Starting materials for the lipid tails (e.g., fatty acids or their activated derivatives)
- Starting materials for the diamino headgroup
- Appropriate solvents (e.g., dichloromethane, chloroform, dimethylformamide)
- Coupling reagents (e.g., DCC, EDC/NHS)
- Bases (e.g., triethylamine, diisopropylethylamine)
- Purification materials (e.g., silica gel for column chromatography)

Generalized Synthesis Steps:

- **Activation of Lipid Tails:** The hydrophobic lipid tails, typically long-chain fatty acids, are first activated to facilitate ester or amide bond formation. This can be achieved by converting the carboxylic acid to an acid chloride, an activated ester (e.g., NHS ester), or by using carbodiimide coupling agents.
- **Synthesis of the Diamino Headgroup:** The diamino portion of the molecule is synthesized. This may involve protecting group chemistry to ensure selective reactions if the diamine is not symmetric.

- **Coupling Reaction:** The activated lipid tails are reacted with the diamino headgroup in an appropriate solvent and in the presence of a base to neutralize any acid formed during the reaction. The stoichiometry of the reactants is carefully controlled to ensure the desired degree of lipidation.
- **Deprotection (if necessary):** If protecting groups were used on the diamino headgroup, they are removed in this step using appropriate deprotection conditions.
- **Purification:** The crude product is purified to isolate the final **Diamino lipid DAL4**. This is typically achieved using column chromatography on silica gel, eluting with a gradient of solvents to separate the desired product from unreacted starting materials and byproducts.
- **Characterization:** The structure and purity of the final product are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).

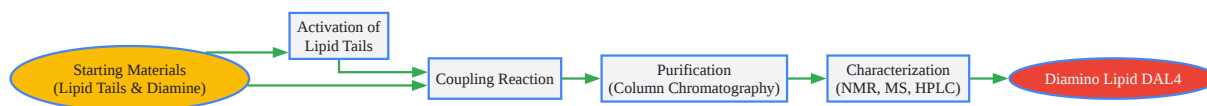
## Data Presentation

As no specific quantitative data for the synthesis of DAL4 is available in the public domain, the following table provides a template for the type of data that should be collected and organized during the synthesis and characterization of DAL4.

Parameter	Expected Value/Range	Method of Analysis
Reaction Yield	Gravimetric	
Purity	>95%	HPLC
Molecular Weight	Mass Spectrometry	
$^1\text{H}$ NMR	NMR Spectroscopy	
$^{13}\text{C}$ NMR	NMR Spectroscopy	

## Mandatory Visualization

The following diagram illustrates a generalized logical workflow for the synthesis of a diamino lipid like DAL4.



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Caption: Generalized workflow for the synthesis of **Diamino lipid DAL4**.

## Conclusion

The synthesis of **Diamino lipid DAL4** is a critical step in the development of advanced LNP-based mRNA delivery systems for immunotherapy and other applications. While the precise, step-by-step protocol from the original inventors is not publicly accessible, this guide provides a robust framework based on established organic chemistry principles for the synthesis of similar molecules. Researchers aiming to synthesize DAL4 or analogous lipids should use this guide as a starting point, with the understanding that optimization of reaction conditions and purification procedures will be necessary to achieve high yields and purity. The successful synthesis and characterization of DAL4 will enable further research into its potential as a key component of next-generation gene delivery vehicles.

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